Technical Synthesis Guide: 3-(2-Fluorophenoxy)aniline Hydrochloride

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Compound of Interest

Compound Name:	*3-(2-Fluorophenoxy)aniline hydrochloride*
CAS No.:	*2126162-08-9*
Cat. No.:	*B2977227*

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Executive Summary & Retrosynthetic Analysis

Target Compound: **3-(2-Fluorophenoxy)aniline Hydrochloride** Core Application: Pharmaceutical Intermediate (Kinase Inhibitor Scaffolds) Chemical Challenges:[1]

- Meta-Substitution: The ether linkage is meta to the amine. Standard

  (displacement of halide by phenoxide) is difficult because the nitro/amine group does not activate the meta position.

- Regioselectivity: Ensuring the fluorine remains at the ortho position of the phenoxy ring without scrambling.

Retrosynthetic Logic: The most robust disconnection is at the ether linkage.

- Salt Formation: HCl treatment of the free base.

- Functional Group Interconversion: Reduction of a nitro group to an amine.

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- C-O Bond Formation: Copper-catalyzed Ullmann coupling between 1-bromo-3-nitrobenzene and 2-fluorophenol.[1] (Note:

  is viable only under extreme conditions; Ullmann is the preferred catalytic route).

Primary Synthesis Route (Step-by-Step)

Step 1: Ullmann Coupling (Ether Formation)

This step constructs the diaryl ether backbone. Since the nitro group is meta to the bromide, it does not sufficiently activate the ring for direct nucleophilic attack. We employ a copper-catalyzed Ullmann-type coupling.[1]

- Reactants: 1-Bromo-3-nitrobenzene (1.0 eq), 2-Fluorophenol (1.1 eq).[1]
- Catalyst: Copper(I) Iodide (CuI) (5-10 mol%).[1]
- Ligand:

  -Dimethylglycine or Picolinic acid (20 mol%) to solubilize the copper species.
- Base: Cesium Carbonate (

) or Potassium Carbonate (

) (2.0 eq).
- Solvent: DMF or DMSO (Anhydrous).

Protocol:

- Charge a reaction vessel with 1-bromo-3-nitrobenzene (e.g., 20.2 g, 100 mmol), 2-fluorophenol (12.3 g, 110 mmol),

  (65.2 g, 200 mmol), CuI (1.9 g, 10 mmol), and

  -dimethylglycine hydrochloride (2.8 g, 20 mmol).
- Add anhydrous DMF (200 mL) under an inert atmosphere (

  or Ar).

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- Heat the mixture to 110–120°C for 12–16 hours. Monitor by HPLC/TLC for the consumption of the bromide.
- Workup: Cool to room temperature. Dilute with ethyl acetate (500 mL) and wash with water (3 x 200 mL) to remove DMF and inorganic salts.
- Dry the organic layer over

  , filter, and concentrate under reduced pressure.
- Purification: Recrystallize from ethanol/water or purify via silica gel chromatography (Hexanes/EtOAc) to yield 1-(2-fluorophenoxy)-3-nitrobenzene.[1]

Step 2: Nitro Reduction

The nitro group is reduced to the primary amine. Catalytic hydrogenation is preferred for cleanliness, but Iron/Ammonium Chloride is a robust alternative if halogen dehalogenation (loss of Fluorine) is a concern (though aryl fluorides are generally stable to Pd/C).

- Reactants: 1-(2-fluorophenoxy)-3-nitrobenzene.[1]
- Reagents:

  gas (balloon or 3 atm), 10% Pd/C (5 wt% loading).
- Solvent: Methanol or Ethanol.

Protocol:

- Dissolve the nitro intermediate (10 g) in Methanol (100 mL).
- Add 10% Pd/C (0.5 g) carefully under nitrogen flow (Pyrophoric hazard).
- Purge the system with Hydrogen gas. Stir vigorously at room temperature (20–25°C) for 4–6 hours.
- Monitoring: Monitor the disappearance of the yellow nitro compound spot on TLC.
- Workup: Filter the catalyst through a Celite pad. Wash the pad with Methanol.

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- Concentrate the filtrate to obtain 3-(2-fluorophenoxy)aniline as a thick oil or low-melting solid. [1]

Step 3: Hydrochloride Salt Formation

Converting the free base to the hydrochloride salt ensures stability and water solubility.

- Reagents: 4M HCl in Dioxane or concentrated HCl in Isopropanol.

Protocol:

- Dissolve the crude aniline (8.0 g) in Ethyl Acetate or Isopropanol (40 mL).
- Cool to 0–5°C.
- Dropwise add 4M HCl in Dioxane (1.1 eq, ~11 mL). A white to off-white precipitate should form immediately.[1]
- Stir for 1 hour at 0°C.
- Isolation: Filter the solid, wash with cold diethyl ether or ethyl acetate to remove impurities.
- Drying: Dry under vacuum at 40°C to yield **3-(2-Fluorophenoxy)aniline hydrochloride**.

Visualization of Synthesis Workflow

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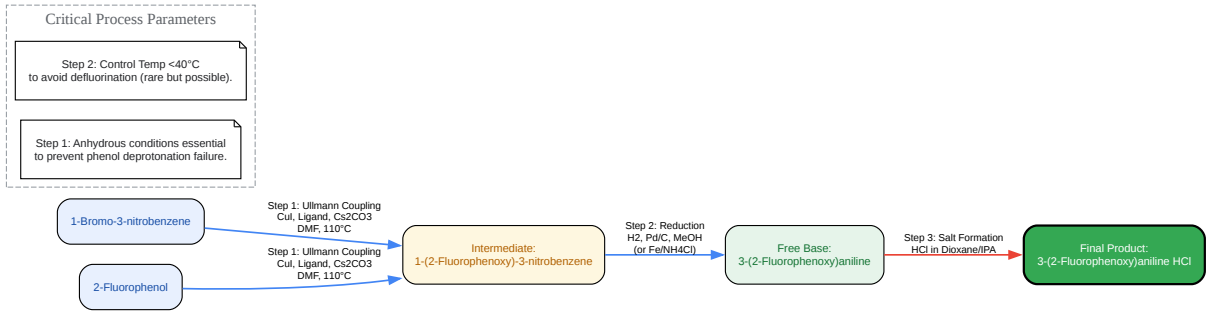

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Figure 1: Step-wise synthetic pathway from raw materials to the hydrochloride salt.

Process Optimization & Troubleshooting

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Parameter	Critical Range	Effect of Deviation	Corrective Action
Step 1: Temperature	110–125°C	<100°C: Incomplete conversion. >140°C: Degradation/tar formation.	Maintain strict oil bath control. Use internal thermometer.
Step 1: Atmosphere	Inert (/Ar)	Oxygen deactivates Cu(I) catalyst (oxidizes to Cu(II)).	Degas solvents and keep under positive pressure.
Step 2: Catalyst	5-10% Pd/C	Excess: Risk of defluorination.[1] Low: Slow reaction.	Use 5 wt% loading initially. If defluorination occurs, switch to Fe/NH4Cl.
Step 3: Acid Addition	1.05 - 1.1 eq	Excess: Hygroscopic salt (excess HCl).[1] Deficit: Free base impurity.	Titrate HCl addition or use stoichiometric commercially available solutions (e.g., 4M in Dioxane).

Analytical Characterization Expectations

To validate the synthesis, the following analytical signatures should be observed:

- 1H NMR (DMSO-d6):
  - Amine Protons: Broad singlet at 9.0–10.0 ppm (ammonium form).
  - Aniline Ring: Multiplets at 6.8–7.4 ppm (4 protons). Look for the meta-substitution pattern (singlet-like proton at C2). [1]
  - Phenoxy Ring: Multiplets at

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7.0–7.5 ppm. The proton ortho to the Fluorine often shows distinct splitting.

- 19F NMR:
  - Single peak around

    -130 to -135 ppm (typical for aryl fluorides).[1]
- Mass Spectrometry (ESI+):
  - Parent ion

    calculated for

    : ~204.2 m/z.

References

- Ullmann Ether Synthesis Methodology
  - Monnier, F., & Taillefer, M. (2009). Catalytic C-C, C-N, and C-O Ullmann-Type Coupling Reactions.
  - Context: Foundational review for the copper-c
- Commercial Availability & CAS Verification
  - Dana Bioscience. **3-(2-Fluorophenoxy)aniline hydrochloride**.
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- Chan-Lam Coupling Alternative (Mechanistic Insight)
  - Gleeson, E. C., et al. (2015).[2] Synthesis of meta-(4-fluorophenoxy)aniline. ResearchGate.
  - Context: Describes the analogous synthesis of meta-phenoxyanilines using Copper(II)
- General Nitro Reduction Protocols
  - Org.[3] Synth. 1941, 21, 15. Reduction of Nitro Compounds.

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- Context: Standard reference for Iron/Acid reduction if hydrogen

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- 2. researchgate.net [researchgate.net]
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